

# An In-depth Technical Guide to the Physical Properties of n-Hexanenitrile

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## Compound of Interest

Compound Name: Hexanenitrile

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This technical guide provides a comprehensive overview of the core physical properties of n-**hexanenitrile** (also known as capronitrile). The information is presented in a structured format to facilitate easy access and comparison, supplemented by detailed experimental protocols for the determination of these properties.

## General Information

n-**Hexanenitrile** is a linear aliphatic nitrile with the molecular formula  $C_6H_{11}N$ .<sup>[1]</sup> At room temperature, it exists as a colorless to light yellow, clear liquid with a faint, almond-like odor.<sup>[1]</sup> <sup>[2]</sup> It is primarily utilized in organic synthesis and as an intermediate in the manufacturing of various chemicals, including pharmaceuticals and agrochemicals.<sup>[1]</sup>

## Quantitative Physical Properties

The key physical properties of n-**hexanenitrile** are summarized in the tables below for quick reference.

Table 1: General Physical Properties of n-**Hexanenitrile**

Property	Value	Reference
Molecular Formula	C6H11N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	97.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	628-73-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>

Table 2: Thermodynamic and Optical Properties of n-**Hexanenitrile**

Property	Value	Conditions	Reference
Melting Point	-80 °C	(lit.)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	161-164 °C	(lit.)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	0.809 g/mL	at 25 °C (lit.)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Refractive Index (n)	1.406	at 20 °C (lit.)	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Flash Point	43 °C	(closed cup)	<a href="#">[2]</a>
Vapor Pressure	2.85 mmHg	Not specified	<a href="#">[8]</a>

Table 3: Solubility of n-**Hexanenitrile**

Solvent	Solubility	Notes	Reference
Water	Limited solubility / Very slightly soluble	The polar nitrile group allows for some interaction, but the long hydrophobic hydrocarbon chain limits solubility.[1][9]	[1][2][9]
Ethanol	Soluble	[1][2]	
Ether	Soluble	[1][2]	
Nonpolar Solvents (e.g., hexane, benzene)	Highly soluble	[9]	

## Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical properties of **n-hexanenitrile**.

The melting point of a substance is a critical indicator of its purity.[10][11] Pure compounds typically exhibit a sharp melting point range, while impurities tend to lower and broaden this range.[10][11]

### Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of **n-hexanenitrile** is solidified by cooling. The solidified sample should be dry and, if possible, in a powdered form.[12]
- **Loading the Capillary Tube:** The open end of a capillary tube is pressed into the solidified sample. The tube is then inverted and tapped gently to pack the sample into the sealed end to a height of 2-3 mm.[13][14]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube.[10] If using a Thiele tube, the capillary is attached to a thermometer.[10][14]

- **Heating and Observation:** The sample is heated. An initial rapid heating can be done to determine an approximate melting point.[\[11\]](#)[\[13\]](#)[\[14\]](#) A second, more careful determination is then performed with a fresh sample, heating slowly (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[\[10\]](#)[\[14\]](#)
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[\[10\]](#)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[15\]](#) It is a characteristic physical property used for identification.[\[15\]](#)

Methodology: Micro-Boiling Point (Capillary Method)

- **Apparatus Setup:** A small amount (a few milliliters) of liquid n-**hexanenitrile** is placed into a fusion tube.[\[16\]](#)[\[17\]](#) A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.[\[15\]](#)[\[16\]](#)
- **Heating:** The fusion tube assembly is heated, often in a heating block or a Thiele tube filled with oil.[\[16\]](#)[\[18\]](#) A thermometer is placed to measure the temperature of the liquid or vapor.[\[16\]](#)
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the capillary tube as the trapped air and then the vapor of the substance escape.[\[15\]](#)[\[18\]](#) The heating is continued until a rapid and continuous stream of bubbles is observed.
- **Cooling and Data Recording:** The heating is then stopped, and the apparatus is allowed to cool. The stream of bubbles will slow down and stop. The moment the liquid begins to enter the capillary tube, the vapor pressure inside the capillary is equal to the atmospheric pressure. The temperature at this point is the boiling point of the liquid.[\[15\]](#)[\[18\]](#)

Density is the mass of a substance per unit of volume and is a fundamental physical property.[\[19\]](#)

Methodology: Pycnometer Method

- Weighing the Pycnometer: A clean, dry pycnometer (a glass flask with a specific, defined volume) is weighed accurately on an analytical balance.[20]
- Filling the Pycnometer: The pycnometer is filled with n-**hexanenitrile**. Care is taken to ensure there are no air bubbles and that the liquid level is precisely at the calibration mark.
- Weighing the Filled Pycnometer: The pycnometer filled with the liquid is weighed again.[20]
- Calculation: The mass of the n-**hexanenitrile** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[20] The temperature at which the measurement is made should be recorded.

The refractive index of a substance is the ratio of the speed of light in a vacuum to the speed of light in that substance.[21] It is a valuable property for identifying and assessing the purity of liquid samples.[22]

Methodology: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of n-**hexanenitrile** are placed on the surface of the measuring prism of the refractometer.
- Measurement: The prisms are closed, and the light source is switched on. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading the Value: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

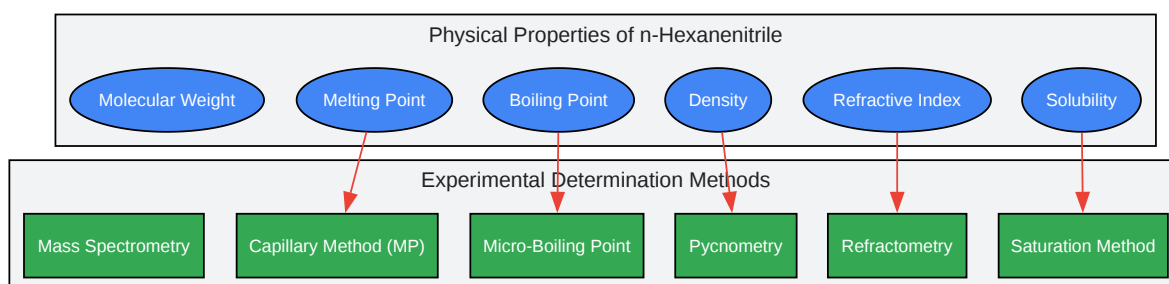
Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[23]

Methodology: Saturation Method

- Sample Preparation: A known volume of the solvent (e.g., water) is placed in a container, and its temperature is recorded and maintained.[23]
- Addition of Solute: Small, pre-weighed amounts of n-**hexanenitrile** are incrementally added to the solvent.[23]
- Dissolution: After each addition, the mixture is stirred or agitated thoroughly to ensure maximum dissolution.[23]
- Observation of Saturation: The addition of n-**hexanenitrile** continues until a point is reached where it no longer dissolves, and a separate phase is observed.
- Quantification: The total mass of n-**hexanenitrile** that was added and dissolved is determined. The solubility is then expressed as the mass of solute per volume or mass of the solvent (e.g., g/100 mL) at that specific temperature.

## Logical Workflow for Property Determination

The following diagram illustrates the relationship between the physical properties of n-**hexanenitrile** and the standard experimental methods used for their determination.



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Caption: Workflow for determining physical properties.

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